

Hexamethylenediamine phosphate CAS number and molecular formula

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Compound of Interest

Compound Name: Hexamethylenediamine phosphate

Cat. No.: B099193

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Hexamethylenediamine Phosphate: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Hexamethylenediamine Phosphate**, a chemical compound with growing interest in materials science and chemical synthesis. This document details its chemical identity, properties, synthesis, applications, and safety protocols, presented in a format tailored for researchers and professionals in scientific fields.

Chemical Identity and Properties

Hexamethylenediamine phosphate is an organic salt formed from the acid-base reaction between the organic base hexamethylenediamine and phosphoric acid.^[1]

Table 1: Chemical Identifiers

Identifier	Value
CAS Number	17558-97-3[2]
Molecular Formula	C ₆ H ₁₉ N ₂ O ₄ P[2]
IUPAC Name	hexane-1,6-diamine;phosphoric acid[2]
InChI Key	COVSKPKHYJXXHY-UHFFFAOYSA-N[2]

Table 2: Physicochemical Properties

Property	Value
Molecular Weight	214.20 g/mol [2]
Appearance	White crystalline solid (inferred from parent compounds)
Solubility	Expected to be soluble in water[1]

Note: Experimental data on the specific physicochemical properties of **Hexamethylenediamine phosphate**, such as melting point and exact solubility, are not widely published. The properties of its parent compound, hexamethylenediamine, include a melting point of 42-45°C and high water solubility (490 g/L at 20°C).[3] The salt form is expected to have a higher melting point and enhanced water solubility.

Synthesis

The synthesis of **hexamethylenediamine phosphate** is a direct acid-base neutralization reaction.[1] Hexamethylenediamine, a difunctional organic base, reacts with the triprotic phosphoric acid to form the salt.[1]

Experimental Protocol: General Synthesis

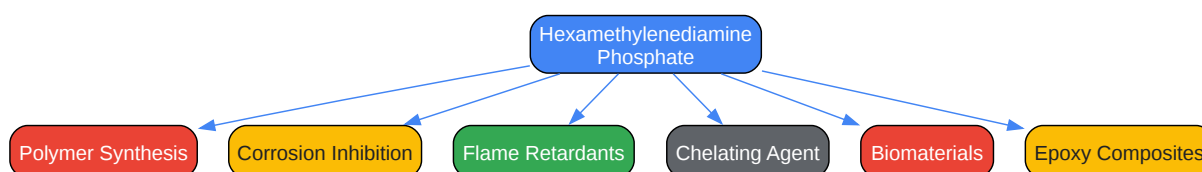
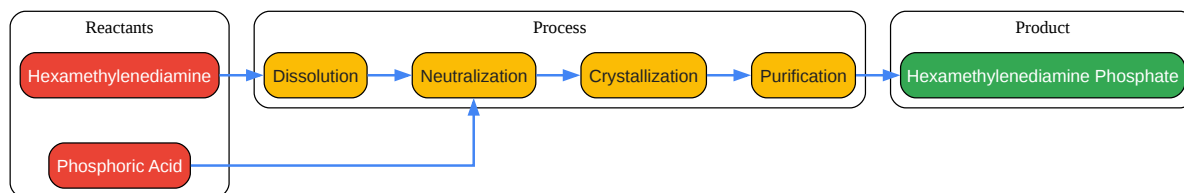
While specific, scaled-up industrial synthesis protocols are not readily available in public literature, a laboratory-scale synthesis can be performed based on fundamental chemical principles.

Materials:

- Hexamethylenediamine ($\text{C}_6\text{H}_{16}\text{N}_2$)
- Phosphoric acid (H_3PO_4)
- Suitable solvent (e.g., deionized water or ethanol)
- Crystallization dish
- Magnetic stirrer and stir bar
- pH meter or pH indicator strips

Procedure:

- Dissolve a known molar quantity of hexamethylenediamine in the chosen solvent in a beaker with a magnetic stir bar.
- Slowly add a stoichiometric equivalent of phosphoric acid to the hexamethylenediamine solution while stirring continuously. The reaction is exothermic, so the addition should be controlled to manage the temperature.
- Monitor the pH of the solution. The target pH should be near neutral, indicating the completion of the neutralization reaction.
- Once the reaction is complete, the resulting solution of **hexamethylenediamine phosphate** can be concentrated by evaporating the solvent.
- Allow the concentrated solution to cool slowly to facilitate crystallization.
- The resulting crystals can be collected by filtration, washed with a small amount of cold solvent to remove any unreacted starting materials, and then dried under vacuum.



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References

- 1. Hexamethylenediamine phosphate | 17558-97-3 | Benchchem [benchchem.com]
- 2. Hexamethylenediamine phosphate | C₆H₁₉N₂O₄P | CID 22733685 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. echemi.com [echemi.com]
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